

# Application Note & Protocol: Synthesis of meso-2,5-Dibromoadipic Acid from Adipic Acid

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## Compound of Interest

Compound Name: *Meso-2,5-dibromoadipic acid*

Cat. No.: *B15350965*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**meso-2,5-Dibromoadipic acid** is a valuable intermediate in organic synthesis, particularly in the preparation of substituted heterocyclic compounds. This document outlines a detailed protocol for the synthesis of **meso-2,5-dibromoadipic acid** from adipic acid. The synthesis proceeds via a Hell-Volhard-Zelinsky (HVZ) reaction, a well-established method for the  $\alpha$ -halogenation of carboxylic acids.<sup>[1][2][3][4][5]</sup> The process involves the conversion of adipic acid to its diacyl halide, followed by  $\alpha$ -bromination and subsequent hydrolysis to yield the target compound.

## Overall Reaction Scheme

The synthesis of **meso-2,5-dibromoadipic acid** from adipic acid can be summarized by the following two-stage reaction:

- **Acyl Halide Formation:** Adipic acid is first converted to adipoyl chloride using thionyl chloride.
- **$\alpha$ -Bromination:** The adipoyl chloride then undergoes bromination at the  $\alpha$ -positions. Subsequent workup yields the desired dibrominated diacid.

## Experimental Protocols

This protocol is synthesized from established procedures for the  $\alpha$ -bromination of dicarboxylic acids.<sup>[6]</sup><sup>[7]</sup>

### Materials and Reagents

Reagent	Formula	Molar Mass ( g/mol )
Adipic Acid	C <sub>6</sub> H <sub>10</sub> O <sub>4</sub>	146.14
Thionyl Chloride	SOCl <sub>2</sub>	118.97
Bromine	Br <sub>2</sub>	159.808
Chloroform	CHCl <sub>3</sub>	119.38
Water (deionized)	H <sub>2</sub> O	18.015

### Equipment

- Three-necked round-bottom flask
- Reflux condenser
- Dropping funnel
- Heating mantle with magnetic stirrer
- Ice bath
- Vacuum filtration apparatus
- Standard laboratory glassware

### Procedure

#### Step 1: Synthesis of Adipoyl Chloride<sup>[6]</sup>

- In a three-necked round-bottom flask equipped with a reflux condenser and a dropping funnel, place adipic acid (e.g., 20.0 g, 137 mmol).

- Under an inert atmosphere (e.g., nitrogen or argon), add neat thionyl chloride (e.g., 40.0 g, 342 mmol) to the adipic acid.
- Heat the mixture to reflux at 80 °C for 3 hours.
- After the reaction is complete, remove the excess thionyl chloride under reduced pressure. The remaining product is adipoyl chloride.

#### Step 2: Synthesis of **meso-2,5-Dibromoadipic Acid**[\[6\]](#)

- To the crude adipoyl chloride from Step 1, add neat bromine (e.g., 54.7 g, 342 mmol) at room temperature.
- Heat the reaction mixture to 80-90 °C. For enhanced reaction initiation, a 500-watt halogen lamp can be placed approximately 10 cm from the reaction flask.[\[6\]](#)
- Continue heating for 2 hours.
- After cooling, cautiously dilute the reaction mixture with chloroform (e.g., 25 mL).
- Pour the resulting solution into water (e.g., 100 mL) for hydrolysis of the diacyl bromide.
- Separate the organic layer, and extract the aqueous layer twice with chloroform.
- Combine the organic extracts and evaporate the solvent under reduced pressure to obtain the crude product.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., water or an ethanol/water mixture) to yield **meso-2,5-dibromoadipic acid**.

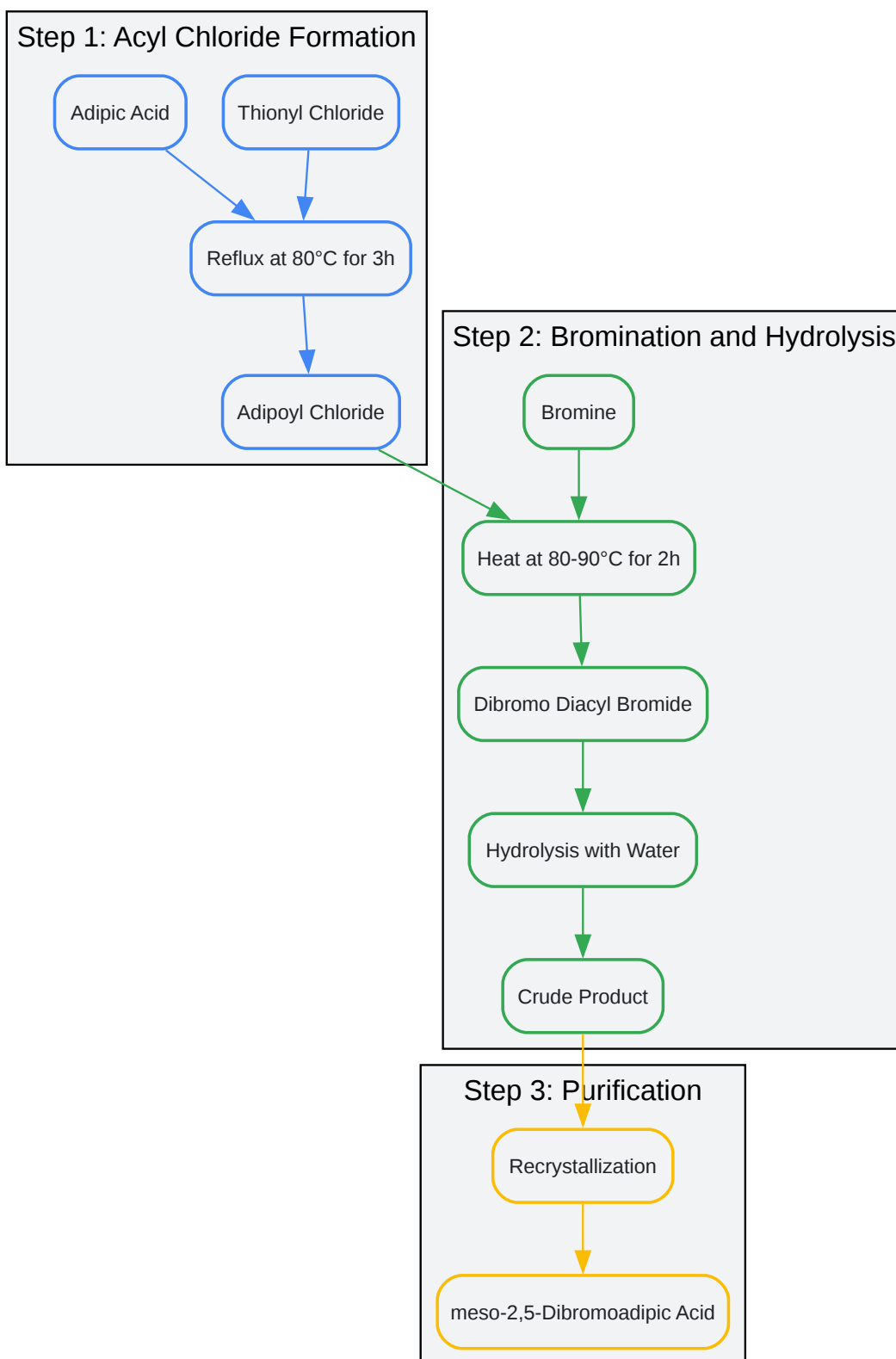
## Data Presentation

Table 1: Physical and Chemical Data

Compound	Formula	Molar Mass (g/mol )	Appearance	Melting Point (°C)
Adipic Acid	C <sub>6</sub> H <sub>10</sub> O <sub>4</sub>	146.14	White crystalline solid	152.1
meso-2,5-Dibromoadipic Acid	C <sub>6</sub> H <sub>8</sub> Br <sub>2</sub> O <sub>4</sub>	303.94	White solid	Not explicitly found
Diethyl meso-2,5-dibromoadipate	C <sub>10</sub> H <sub>16</sub> Br <sub>2</sub> O <sub>4</sub>	360.04	White solid	62-64 <sup>[7]</sup>

## Visualizations

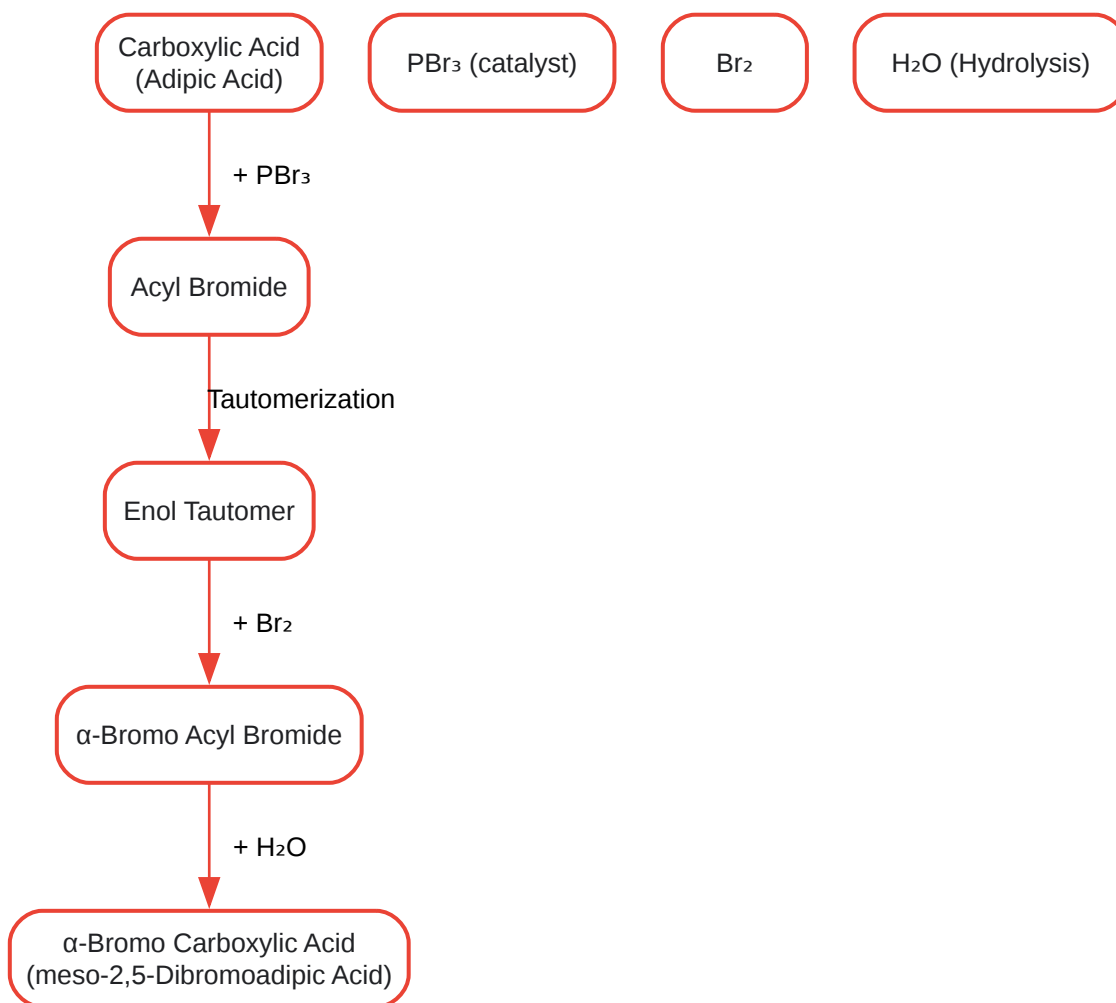
Diagram 1: Experimental Workflow for the Synthesis of **meso-2,5-Dibromoadipic Acid**



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Caption: Workflow for the synthesis of **meso-2,5-dibromoadipic acid**.

Diagram 2: Hell-Volhard-Zelinsky Reaction Pathway



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Caption: Simplified mechanism of the Hell-Volhard-Zelinsky reaction.

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